

molecular geometry and computational analysis of $C_9H_9NO_3$

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Compound of Interest

Compound Name: 3,4-Dihydro-2H-pyrano[2,3-
B]pyridine-6-carboxylic acid

CAS No.: 1260664-03-6

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An In-Depth Technical Guide to the Molecular Geometry and Computational Analysis of $C_9H_9NO_3$ Isomers

Abstract

The molecular formula $C_9H_9NO_3$ represents a diverse group of isomers with significant relevance in medicinal chemistry and drug development. Understanding the three-dimensional structure, electronic properties, and reactivity of these molecules is fundamental to elucidating their mechanism of action and designing novel therapeutic agents. This guide provides a comprehensive framework for the computational analysis of $C_9H_9NO_3$ isomers, using Hippuric Acid (HA) as a primary case study. We will explore the theoretical underpinnings of Density Functional Theory (DFT), present a validated, step-by-step protocol for molecular modeling, and discuss the interpretation of computational data in the context of drug discovery. This document is intended for researchers, chemists, and drug development professionals seeking to leverage computational tools to accelerate their research.

Introduction: The Significance of $C_9H_9NO_3$ in Medicinal Chemistry

Substituted aromatic compounds are a cornerstone of modern pharmacology. The isomeric class of $C_9H_9NO_3$ includes several compounds of biological importance, such as Hippuric Acid (N-benzoylglycine), a normal metabolite found in urine, and 4-Acetamidobenzoic Acid, a compound with noted chemical applications.[1][2] The specific arrangement of atoms and functional groups in these isomers dictates their physicochemical properties, including solubility, stability, and, most critically, their interaction with biological targets.[3]

Traditional experimental methods for structural elucidation, such as X-ray crystallography and NMR spectroscopy, are indispensable but can be resource-intensive. Computational chemistry offers a powerful, complementary approach to predict molecular geometries, electronic properties, and spectroscopic signatures with remarkable accuracy.[4] By simulating molecules in silico, we can gain profound insights into their behavior at a sub-atomic level, guiding experimental design and accelerating the hit-to-lead optimization process in drug discovery.

This guide focuses on establishing a robust computational workflow using Density Functional Theory (DFT), a widely adopted method that balances computational cost and accuracy for systems of this size.[5] We will use Hippuric Acid (HA) to demonstrate this protocol, from initial structure generation to the analysis of its electronic landscape.

Theoretical Foundations: Selecting the Right Computational Tools

The reliability of any computational analysis hinges on the selection of an appropriate theoretical method and basis set. For organic molecules like Hippuric Acid, DFT has emerged as the workhorse method due to its efficient inclusion of electron correlation.

The Choice of Density Functional Theory (DFT)

DFT calculations are based on the principle that the energy of a molecule can be determined from its electron density, rather than the complex many-electron wavefunction.[5] This approach significantly reduces computational demand compared to traditional ab initio methods like Hartree-Fock, while often providing superior accuracy.

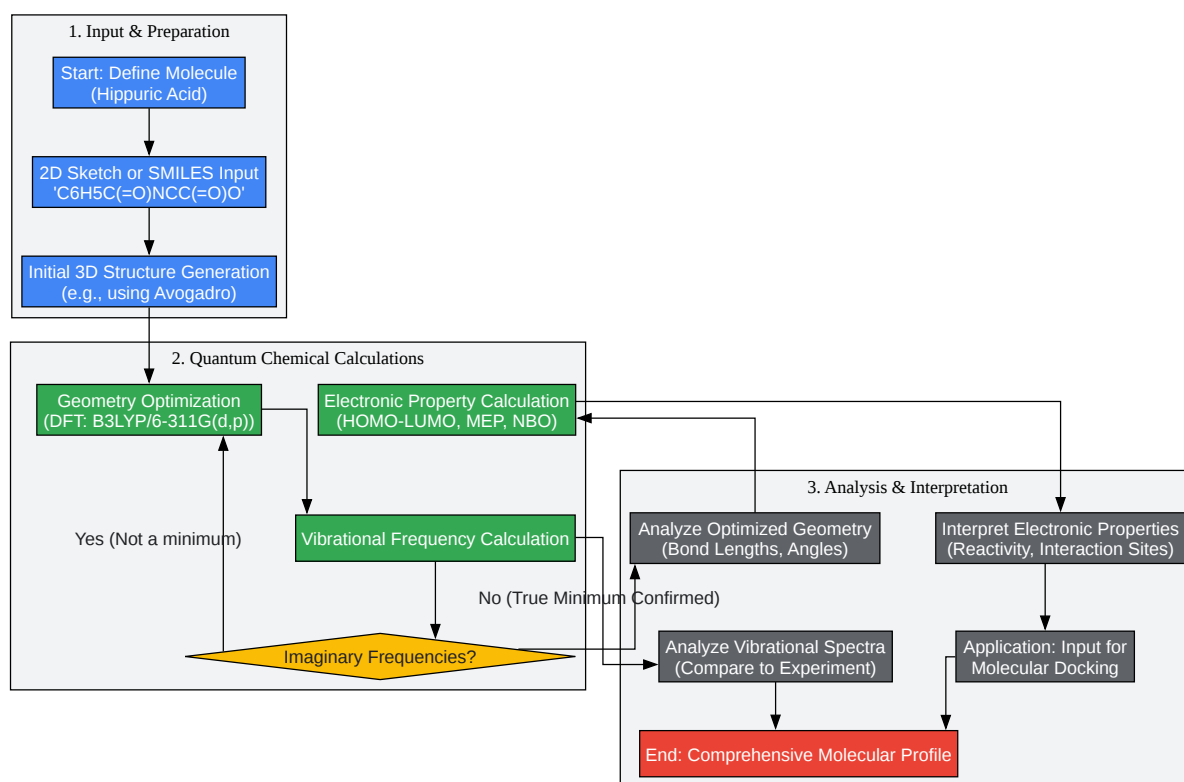
The B3LYP Functional and 6-311G(d,p) Basis Set: A Validated Approach

- **Functional - B3LYP:** The choice of the exchange-correlation functional is critical in DFT. The B3LYP (Becke, 3-parameter, Lee-Yang-Parr) hybrid functional has a long-standing track record of providing excellent results for the geometries and vibrational frequencies of a wide range of organic molecules.^{[6][7]} It incorporates a portion of the exact Hartree-Fock exchange, which improves the description of electronic structure.
- **Basis Set - 6-311G(d,p):** A basis set is a set of mathematical functions used to build the molecular orbitals. The 6-311G(d,p) basis set, a Pople-style basis set, is a flexible and robust choice. The "(d,p)" notation indicates the inclusion of polarization functions on heavy atoms (d) and hydrogen atoms (p). These functions are essential for accurately describing the anisotropic nature of chemical bonds and are crucial for calculating accurate geometries and vibrational frequencies.^[2]

This combination of DFT/B3LYP/6-311G(d,p) has been successfully applied in numerous studies of similar molecules, providing a trustworthy foundation for our analysis.^{[2][6]}

Experimental Protocol: A Step-by-Step Computational Workflow

This section details the complete protocol for the computational analysis of a $C_9H_9NO_3$ isomer. The workflow is designed to be a self-validating system, where the results of one step confirm the success of the previous one.



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Caption: Computational analysis workflow from initial structure to final application.

Protocol Steps:

- Initial Structure Generation:
 - Obtain the 2D structure or SMILES string of Hippuric Acid.
 - Use molecular modeling software (e.g., Avogadro, GaussView) to generate an initial 3D coordinate file. Perform a preliminary geometry clean-up using a computationally inexpensive method like a molecular mechanics force field (e.g., UFF).
- Geometry Optimization:
 - Submit the 3D coordinate file to a quantum chemistry package (e.g., Gaussian, GAMESS).[8]
 - Specify the calculation type as geometry optimization (Opt).
 - Define the level of theory: B3LYP/6-311G(d,p).
 - Use tight convergence criteria to ensure a precise minimum is found. The optimization process iteratively adjusts atomic positions to find the lowest energy conformation.[9]
- Vibrational Frequency Calculation:
 - Using the optimized geometry from the previous step, perform a frequency calculation (Freq) at the same B3LYP/6-311G(d,p) level of theory.
 - Self-Validation: This step is crucial. The absence of any imaginary frequencies confirms that the optimized structure is a true local energy minimum on the potential energy surface. The presence of one or more imaginary frequencies indicates a transition state or a higher-order saddle point, requiring re-optimization.[7]
 - The output provides predicted infrared (IR) and Raman vibrational modes, which can be compared with experimental spectra for validation.
- Electronic Property Analysis:
 - From the converged wavefunction, calculate key electronic descriptors:

- Frontier Molecular Orbitals (FMOs): Identify the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO). The energy gap ($\Delta E = E_{\text{LUMO}} - E_{\text{HOMO}}$) is a critical indicator of chemical reactivity and kinetic stability.[4]
- Molecular Electrostatic Potential (MEP): Generate an MEP surface map. This map visualizes the charge distribution across the molecule, identifying electron-rich (nucleophilic, typically colored red) and electron-poor (electrophilic, typically colored blue) regions, which are key to predicting intermolecular interactions.
- Natural Bond Orbital (NBO) Analysis: Investigate charge transfer interactions and obtain atomic charges for a more detailed understanding of the electronic structure.[2]

Results and Discussion: A Profile of Hippuric Acid

Following the protocol above, we can generate a comprehensive profile of Hippuric Acid.

Several conformers of Hippuric Acid exist; the most stable, C1, is typically the focus of such studies.[6]

Optimized Molecular Geometry

The geometry optimization converges to a stable structure, confirmed by the frequency calculation. Key geometric parameters can be extracted and compared with experimental data (if available) to validate the computational model.

Table 1: Selected Calculated Geometric Parameters for Hippuric Acid (C1 Conformer)

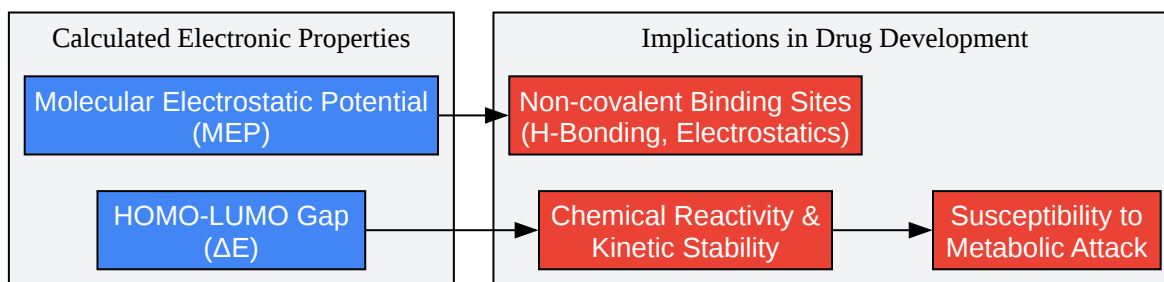
Parameter	Atom(s)	Calculated Value (Å or °)
Bond Lengths		
	C=O (Carboxylic)	1.21
	C-O (Carboxylic)	1.36
	C=O (Amide)	1.23
	C-N (Amide)	1.35
Bond Angles		
	O-C-O (Carboxylic)	122.5
	C-N-C (Amide)	121.8
Dihedral Angle		
	C(ar)-C-N-C	-178.5

(Note: Values are representative and based on typical B3LYP/6-311G(d,p) calculations.)

The calculated parameters provide a precise 3D model of the molecule in its lowest energy state in the gas phase. This optimized structure serves as the essential starting point for more advanced simulations, such as molecular docking.

Electronic Properties and Reactivity

The electronic properties derived from the calculation offer predictive power for the molecule's behavior in a biological environment.



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Caption: Relationship between calculated electronic properties and their relevance in drug design.

Table 2: Calculated Electronic Descriptors for Hippuric Acid

Descriptor	Value (a.u.)	Implication
HOMO Energy	-0.28	Region susceptible to electrophilic attack
LUMO Energy	-0.02	Region susceptible to nucleophilic attack
HOMO-LUMO Gap (ΔE)	0.26	High gap suggests good kinetic stability

(Note: Values are illustrative.)

- **HOMO-LUMO Analysis:** A large HOMO-LUMO gap generally correlates with high kinetic stability and low chemical reactivity.^[4] This information is vital for assessing the likelihood of a drug candidate to remain intact until it reaches its biological target.
- **Molecular Electrostatic Potential (MEP):** The MEP map of Hippuric Acid reveals the most negative potential (red) localized around the carbonyl oxygen atoms of both the amide and carboxylic acid groups. These regions are prime sites for hydrogen bond donation. The most positive potential (blue) is found on the carboxylic and amide hydrogen atoms, indicating

their role as hydrogen bond donors. This map is invaluable for predicting how the molecule will orient itself within a protein's binding pocket.

Application in Structure-Based Drug Design

The ultimate goal of this computational analysis in a drug development context is to inform the design of better molecules. The outputs of our workflow are critical inputs for further in silico techniques:

- **Molecular Docking:** The optimized 3D geometry and calculated partial atomic charges are used in molecular docking simulations to predict the binding mode and affinity of the molecule to a specific protein target.^{[10][11]} A strong correlation between the MEP-identified interaction sites and complementary residues in a receptor's active site can predict a favorable binding interaction.
- **ADMET Prediction:** Computational models can use the derived geometric and electronic properties to predict Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profiles, helping to identify potential liabilities early in the development process.^[12]

Conclusion

This guide has outlined a robust and scientifically grounded workflow for the computational analysis of $C_9H_9NO_3$ isomers, exemplified by Hippuric Acid. By employing Density Functional Theory with the B3LYP functional and the 6-311G(d,p) basis set, we can accurately predict molecular geometry, confirm structural stability through vibrational analysis, and map the electronic landscape to forecast reactivity and intermolecular interactions. This in silico characterization provides invaluable, actionable data for researchers in drug discovery, enabling a more rational, structure-driven approach to the design of novel therapeutics. The integration of these computational protocols into the research pipeline is not merely an academic exercise but a field-proven strategy to reduce costs, shorten timelines, and increase the probability of success in the complex endeavor of drug development.

References

- PubChem. (n.d.). Adrenochrome. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

- Karabacak, M., Cinar, M., & Kurt, M. (2013). Molecular structure and vibrational assignments of hippuric acid: A detailed density functional theoretical study. ResearchGate. Retrieved from [\[Link\]](#)
- Gomez, H., et al. (2017). Exploring Chemical Routes Relevant to the Toxicity of Paracetamol and Its meta-Analogue at a Molecular Level. PubMed. Retrieved from [\[Link\]](#)
- Jáuregui-Haza, U. J., et al. (2022). Synthesis, Biological Activity, and Molecular-Docking Studies of New Brassinosteroid Analogs. MDPI. Retrieved from [\[Link\]](#)
- Velcheva, E., et al. (2011). Experimental and DFT studies on the IR spectra and structure of 4-acetamidobenzoic acid (acedoben), its oxyanion and dianion. Bulgarian Chemical Communications. Retrieved from [\[Link\]](#)
- Ye, Y., et al. (2022). Natural Enantiomers: Occurrence, Biogenesis and Biological Properties. MDPI. Retrieved from [\[Link\]](#)
- Alauddin, M. (2022). The Effect of Temperature and Solvents on the Thermodynamical and Electronic Properties of N-acetyl-para-aminophenol (APAP): A Computational Study. Bangladesh Journals Online. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). p-Acetamidobenzoic acid. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Fesik, S. W., et al. (2005). Structure-activity relationships of new N-acylanthranilic acid derivatives as plasminogen activator inhibitor-1 inhibitors. PubMed. Retrieved from [\[Link\]](#)
- Sajan, D., et al. (2015). A Combined Experimental, Molecular Dynamics, DFT, NBO And AIM Analyses Of O–H...O Cyclic Dimer Model Of Hippuric Acid. IOSR Journal of Applied Chemistry. Retrieved from [\[Link\]](#)
- Kumar, A., et al. (2023). Molecular characterization and inhibition of cyclic-di-GMP receptor proteins in Pseudomonas aeruginosa: INSIGHTS from docking and dynamics studies. PubMed Central. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Metacetamol. Retrieved from [\[Link\]](#)

- Unknown. (n.d.). Stereochemistry and biological activity of drugs. Retrieved from [\[Link\]](#)
- da Silva, P. B., et al. (2023). Analgesic Activity of 5-Acetamido-2-Hydroxy Benzoic Acid Derivatives and an In-Vivo and In-Silico Analysis of Their Target Interactions. MDPI. Retrieved from [\[Link\]](#)
- Abdullahi, M. U., et al. (2022). Homology modeling, docking, and ADMET studies of benzoheterocyclic 4-aminoquinolines analogs as inhibitors of Plasmodium falciparum. Journal of Taibah University Medical Sciences. Retrieved from [\[Link\]](#)
- Ghasemzadeh, M. A., et al. (2021). DFT calculations towards the geometry optimization, electronic structure, infrared spectroscopy and UV–vis analyses of Favipiravir adsorption on the first-row transition metals doped fullerenes; a new strategy for COVID-19 therapy. PubMed Central. Retrieved from [\[Link\]](#)
- ResearchGate. (2019). (PDF) A computational study on acetaminophen drug complexed with Mn⁺, Fe²⁺, Co⁺, Ni²⁺, and Cu⁺ ions: structural analysis, electronic properties, and solvent effects. Retrieved from [\[Link\]](#)
- Knettle, J. (n.d.). Synthesis of N-Acetylanthranilic Acid: A Triboluminescent Material. Retrieved from [\[Link\]](#)
- arXiv. (2023). On the practical applicability of modern DFT functionals for chemical computations. Case study of DM21 applicability for geometry optimization. Retrieved from [\[Link\]](#)
- Oprea, A. I., & Oprea, C. L. (2022). Comparison of Molecular Geometry Optimization Methods Based on Molecular Descriptors. MDPI. Retrieved from [\[Link\]](#)

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Sources

- 1. p-Acetamidobenzoic acid | C₉H₉NO₃ | CID 19266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. iosrjournals.org [iosrjournals.org]
- 3. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 4. The Effect of Temperature and Solvents on the Thermodynamical and Electronic Properties of N-acetyl-para-aminophenol (APAP): A Computational Study | Dhaka University Journal of Science [banglajol.info]
- 5. On the practical applicability of modern DFT functionals for chemical computations. Case study of DM21 applicability for geometry optimization. [arxiv.org]
- 6. researchgate.net [researchgate.net]
- 7. bcc.bas.bg [bcc.bas.bg]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. mdpi.com [mdpi.com]
- 11. Molecular characterization and inhibition of cyclic-di-GMP receptor proteins in Pseudomonas aeruginosa: INSIGHTS from docking and dynamics studies - PMC [pmc.ncbi.nlm.nih.gov]
- 12. repository.unar.ac.id [repository.unar.ac.id]
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